

Chromotropic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4,5-Dihydroxynaphthalene-2,7-disulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data and handling precautions for chromotropic acid and its common salt forms. The information is compiled and presented to meet the needs of laboratory personnel and professionals in drug development, ensuring safe and compliant use of this chemical.

Chemical Identification and Properties

Chromotropic acid, chemically known as **4,5-dihydroxynaphthalene-2,7-disulfonic acid**, is a white crystalline substance.^[1] It is soluble in water.^[1] It is widely used as a reagent in analytical chemistry, notably for the detection of formaldehyde.^[2] The properties of chromotropic acid and its disodium salt are summarized below.

Table 1: Physical and Chemical Properties of Chromotropic Acid and its Disodium Salt

Property	Chromotropic Acid	Chromotropic Acid Disodium Salt Dihydrate
Chemical Formula	<chem>C10H8O8S2</chem> [2]	<chem>C10H6Na2O8S2 · 2H2O</chem> [3]
Molar Mass	320.29 g/mol [2][4]	~400.29 g/mol [5]
Appearance	White crystalline material[1]	Off-white to buff powder[6]
Solubility	Soluble in water[1]	Soluble in water[6]
pKa	5.36, 15.6[2]	Not available
CAS Number	148-25-4[2]	5808-22-0[3]

Hazard Identification and GHS Classification

There is some variability in the GHS classification of chromotropic acid and its salts across different suppliers. However, a significant number of notifications to the European Chemicals Agency (ECHA) classify the substance as an irritant.[4] Therefore, it is prudent to handle it as a hazardous substance.

Table 2: GHS Hazard Classification for Chromotropic Acid

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation[3][4]
Serious Eye Damage/Eye Irritation	Category 2		Warning	H319: Causes serious eye irritation[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3		Warning	H335: May cause respiratory irritation[3][4]

Toxicological Data

Specific LD50 and LC50 values for chromotropic acid are not widely available in the provided search results. The available data suggests that the acute toxicity is low and does not meet the criteria for classification.

Table 3: Acute Toxicity Estimates (ATE)

Exposure Route	ATE Value	Classification
Oral	> 2000 mg/kg ^[7]	Not classified
Dermal	> 2000 mg/kg ^[7]	Not classified
Inhalation (mist)	> 5 mg/l ^[7]	Not classified

Experimental Protocols: Safe Handling Procedures

The following is a generalized protocol for the safe handling of chromotropic acid in a laboratory setting, synthesized from safety data sheets.

4.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid dust formation.^[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[7]

4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses with side-shields.^[6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or long-sleeved clothing.^[6]^[7]
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH/MSHA-approved respirator.^[6]

4.3. General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust.[7]
- Wash hands thoroughly after handling and before breaks.[7]
- Do not eat, drink, or smoke in the laboratory.

4.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Keep away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[6][7]

4.5. Spill and Disposal Procedures

- Spill:
 - For solid spills, sweep up and shovel into a suitable container for disposal, avoiding dust formation.[7]
 - For solutions, absorb with an inert material and place in a chemical waste container.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not empty into drains.[7]

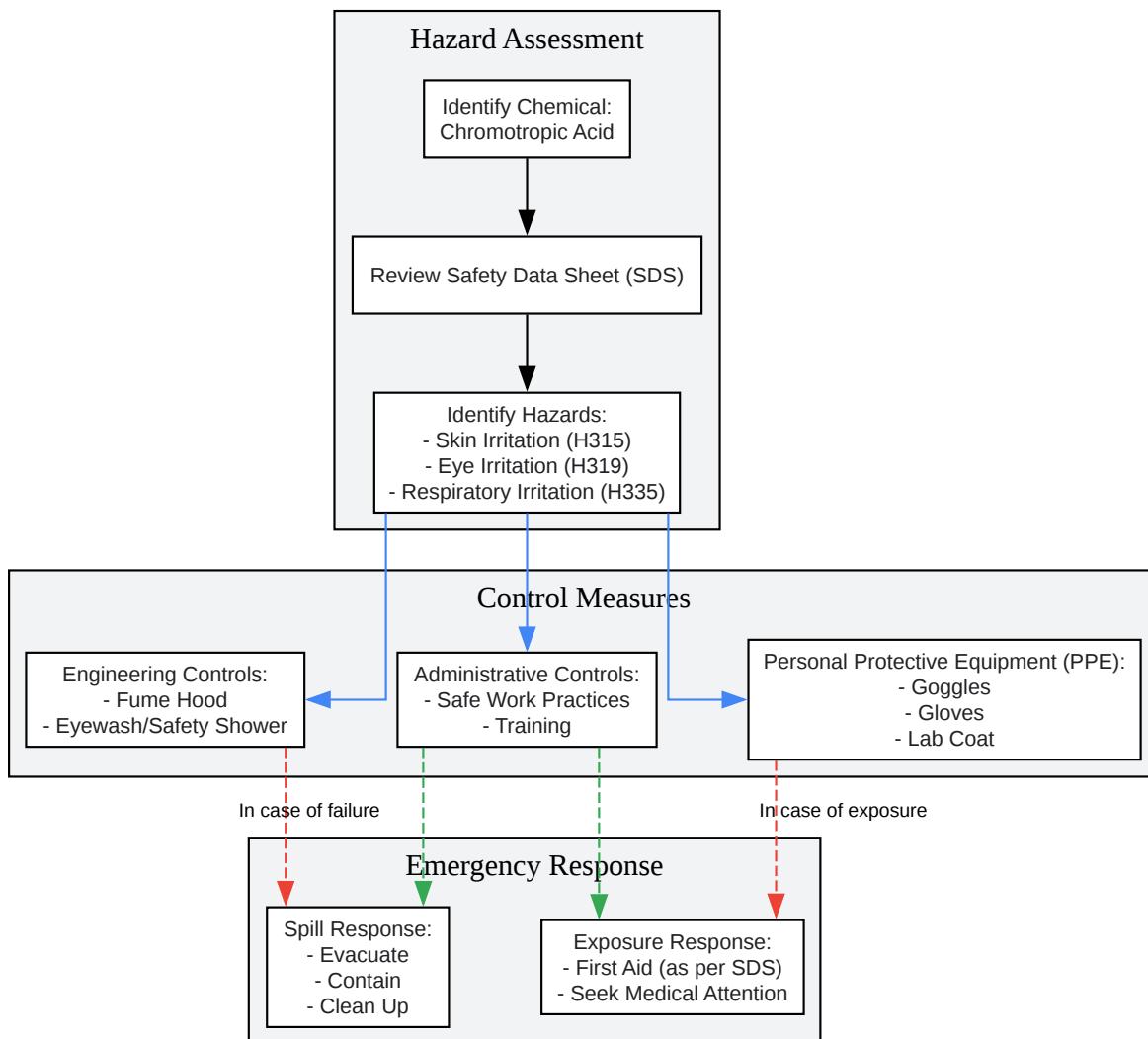
First Aid Measures

Table 4: First Aid Procedures for Chromotropic Acid Exposure

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [7]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention. [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention. [7]

Hazard Control Workflow

The following diagram illustrates the logical workflow for identifying and controlling the hazards associated with chromotropic acid.



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Hazard Identification and Control Workflow for Chromotropic Acid.

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